

Dioxohydrazine role in nitrogen cycle vs other oxides

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Dioxohydrazine

CAS No.: 16824-89-8

Cat. No.: S620775

Get Quote

Dioxohydrazine vs. Other Nitrogen Oxides

The table below summarizes key nitrogen oxides, highlighting that **dioxohydrazine's** specific function in biological systems remains uncharacterized.

Nitrogen Oxide	Chemical Formula	Primary Role in the Nitrogen Cycle	Key Characteristics & Notes
----------------	------------------	------------------------------------	-----------------------------

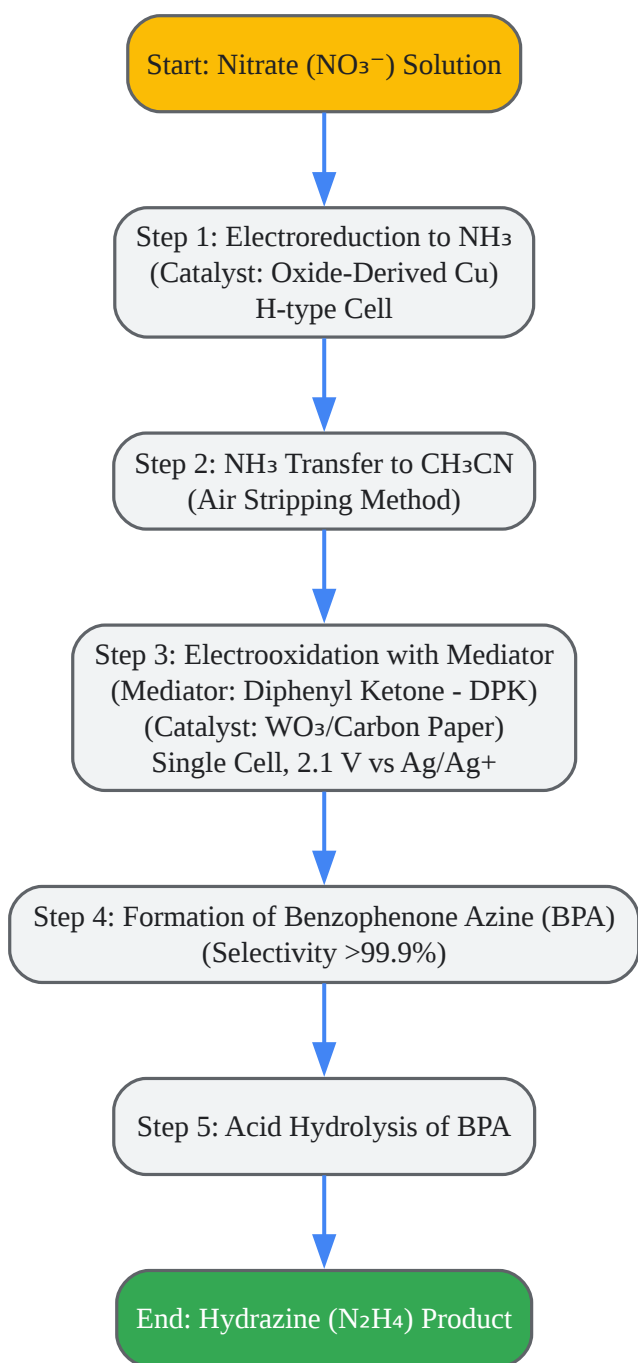
| **Dioxohydrazine** | ONNO | **Not defined** in current nitrogen cycle models [1] [2] [3] | • Primarily characterized as the *cis* dimer of nitric oxide (NO) [4]. • Its enthalpy of formation ($\Delta_f H^\circ$) is **171.17 kJ/mol** at 298.15 K [4]. • Its role, if any, is likely transient or incidental. | | **Nitric Oxide** | NO | • Intermediate in **nitrification** and **denitrification** [1] [3]. • Important signaling molecule in organisms [5]. | • A free gas produced by bacteria like *Nitrosomonas* and *Pseudomonas* [1] [3]. | | **Nitrous Oxide** | N₂O | • Produced by **denitrifying bacteria** (e.g., *Pseudomonas*) [1] [2]. • Potent **greenhouse gas** contributing to climate change [1]. | • A major product of denitrification, released back into the atmosphere [1] [3]. | | **Nitrogen Dioxide** | NO₂ | • Formed in the atmosphere by lightning (**atmospheric fixation**) [1] [2]. • Contributes to the formation of **acid rain** [1] [3]. | • Dissolves in rainwater to form nitrates that enter the soil [2]. |

Experimental Data and Emerging Processes

While **dioxohydrazine** itself is not a focus of experimental protocols in the nitrogen cycle, recent research explores new pathways for nitrogen transformation that involve precise N-N bond formation, a relevant process for understanding related compounds.

Experimental Workflow for N₂H₄ Synthesis from NO_x

A 2024 study demonstrated a two-step electrochemical process to convert nitrate (NO₃⁻) into hydrazine (N₂H₄) with high selectivity, showcasing controlled N-N coupling [6]. The workflow for this experiment is as follows:



[Click to download full resolution via product page](#)

This protocol achieved an overall selectivity of **88.7%** for converting NO_x to hydrazine. The key to controlling the N-N coupling was using **diphenyl ketone (DPK)** as a mediator to form an intermediate (Ph₂CN*) on the WO₃ catalyst surface, preventing over-coupling to N₂ [6].

Discovery of Dirammox

Another novel process, **Dirammox** (Direct Ammonia Oxidation), was recently identified in *Alcaligenes* bacteria. Dirammox directly converts ammonia (NH_3) to nitrogen gas (N_2) via hydroxylamine (NH_2OH), bypassing the nitrite and nitrate steps of traditional nitrification-denitrification [7].

Research Implications and Future Directions

The absence of **dioxohydrazine** in established models suggests it may not be a significant intermediate. Current research focus has shifted to other understudied but impactful microbial processes like **Dirammox** [7] and innovative chemical conversions like the **electrosynthesis of hydrazine** [6].

- **For Drug Development Professionals:** The discovery of Dirammox, governed by specific *dnf* genes, presents a potential novel antibacterial target for disrupting nitrogen metabolism in pathogens [7].
- **For Research Methodologies:** The successful use of organic mediators like DPK to control N-N coupling opens new avenues for synthesizing nitrogen-based chemicals with high selectivity, moving beyond traditional biological pathways [6].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. (2.3.4) | IB DP ESS | TutorChase Nitrogen Cycle [tutorchase.com]
2. Stages Explained - GeeksforGeeks Nitrogen Cycle [geeksforgeeks.org]
3. The Nitrogen | Biology for Majors II Cycle [courses.lumenlearning.com]
4. Enthalpy of Formation Dioxohydrazine [atct.anl.gov]
5. A logic-based diagram of signalling central to macrophage... pathways [bmcsystbiol.biomedcentral.com]
6. Upgrading of nitrate to hydrazine through cascading ... [pmc.ncbi.nlm.nih.gov]
7. Dirammox (direct ammonia oxidation) to nitrogen (N_2) [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Dioxohydrazine role in nitrogen cycle vs other oxides]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b620775#dioxohydrazine-role-in-nitrogen-cycle-vs-other-oxides>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com